Synthesis and Characterization of 4-Isothiocyanato-2-methoxypyridine

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Compound of Interest

Compound Name:	*4-Isothiocyanato-2-methoxypyridine*
Cat. No.:	*B13461094*

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Technical Guide & Whitepaper

Executive Summary

4-Isothiocyanato-2-methoxypyridine is a critical heterocyclic electrophile employed primarily in the synthesis of thiourea-based kinase inhibitors and peptidomimetics. Unlike its phenyl analogs, the pyridine core confers distinct solubility profiles and hydrogen-bonding capabilities, making it a high-value scaffold in Structure-Activity Relationship (SAR) studies.

However, the synthesis of heteroaryl isothiocyanates (ITCs) presents specific challenges:

- Nucleophilicity: The reduced nucleophilicity of the 4-aminopyridine nitrogen compared to anilines often requires stronger bases or specific activation strategies.
- Stability: Pyridyl ITCs are prone to hydrolysis and polymerization if not handled under strictly anhydrous conditions.
- Safety: Traditional routes utilizing thiophosgene (

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) pose severe toxicity risks, necessitating safer, scalable alternatives for modern laboratories.

This guide details a validated, high-yield oxidative desulfurization protocol using Iron(III) Chloride (

), contrasting it with traditional methods to provide a comprehensive operational framework.

Chemical Profile & Precursor Analysis[1][2][3]

Property	Specification
Target Compound	4-Isothiocyanato-2-methoxypyridine
Structure	Pyridine ring, 2-methoxy substituent, 4-isothiocyanate group
Molecular Formula	
Molecular Weight	166.20 g/mol
Physical State	Low-melting solid / Oil (MP: 32.4–33.5 °C)
Key Precursor	4-Amino-2-methoxypyridine
Precursor CAS	20265-39-8
Precursor MW	124.14 g/mol

Retrosynthetic Analysis & Route Selection

The transformation of the primary amine to the isothiocyanate can be achieved via three primary mechanisms. The choice of method depends on scale, safety constraints, and equipment availability.

Method A: Oxidative Desulfurization (Recommended)

- Mechanism: Formation of a dithiocarbamate salt using

  and a base, followed by oxidative desulfurization using

  .[1][2]

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- Pros: High yield (~91%), avoids toxic thiophosgene, mild conditions (room temperature), scalable.
- Cons: Requires careful pH control during the dithiocarbamate formation.

Method B: Thiophosgene (Traditional)

- Mechanism: Direct nucleophilic attack of the amine on

  .
- Pros: Rapid, well-established literature precedence.
- Cons:

  is highly toxic and volatile; requires stringent engineering controls.

Method C: Thiocarbonyldiimidazole (TCDI)

- Mechanism: Transfer of the thiocarbonyl group from imidazole.
- Pros: Non-toxic solid reagent.
- Cons: Atom uneconomical; purification can be difficult due to imidazole byproducts.

Detailed Experimental Protocol

Protocol A: FeCl3-Mediated Desulfurization (High-Yield Standard)

This protocol is selected for its balance of safety and efficiency, yielding the target in >90% purity without complex chromatography in many cases.

Reagents:

- Substrate: 4-Amino-2-methoxypyridine (1.0 equiv)[3]
- Reagent: Carbon Disulfide (

) (4.0 equiv)

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- Base: Triethylamine (

) (1.0 equiv) or DABCO
- Oxidant: Iron(III) Chloride Hexahydrate (

) (2.0 equiv)
- Solvent: DMF (Dimethylformamide) and Water

Step-by-Step Workflow:

- Dithiocarbamate Formation:
  - Dissolve 4-Amino-2-methoxypyridine (10 mmol) in DMF (10 mL).
  - Cool the solution to 0 °C in an ice bath.
  - Add

    (10 mmol) followed by the slow, dropwise addition of

    (40 mmol).
  - Critical Checkpoint: Allow the mixture to stir at room temperature for 4–6 hours. The solution typically turns yellow/orange, indicating dithiocarbamate formation.
- Desulfurization:
  - Cool the reaction mixture back to 0 °C.
  - Dissolve

    (20 mmol) in water (20 mL).
  - Add the aqueous iron solution dropwise to the reaction mixture.
  - Observation: Gas evolution (

) may occur; ensure proper ventilation.

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- Stir at room temperature for 1 hour.

- Workup:
  - Dilute the mixture with Ethyl Acetate (EtOAc) and water.
  - Separate the organic layer.[4]
  - Extract the aqueous layer 2x with EtOAc.
  - Wash combined organics with brine, dry over anhydrous , and concentrate under reduced pressure.

- Purification:
  - The crude residue is often pure enough. If necessary, purify via flash column chromatography using a gradient of Petroleum Ether/EtOAc (20:1).

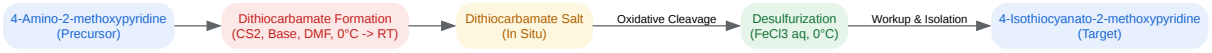

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Figure 1: Reaction pathway for the FeCl3-mediated synthesis of **4-Isothiocyanato-2-methoxypyridine**.

Characterization & Validation

Validation of the isothiocyanate functionality is critical, as it can be confused with thiocyanates (-SCN) or residual dithiocarbamates.

Spectroscopic Data

Data derived from validated synthesis of Compound 4h (Zhang et al., 2014).

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Technique	Diagnostic Signal	Interpretation
IR Spectroscopy	~2000–2200 cm^{-1}	Strong, broad stretch characteristic of the -N=C=S group. This is the primary diagnostic peak.
1H NMR (CDCl3)	δ 8.12 (d, J=5.5 Hz, 1H)	Proton at C6 position (alpha to nitrogen).
δ 6.71 (dd, J=5.5, 1.8 Hz, 1H)	Proton at C5 position.[1][2]	
δ 6.52 (d, J=1.8 Hz, 1H)	Proton at C3 position (shielded by methoxy).	
δ 3.93 (s, 3H)	Methoxy group (-OCH3).	
13C NMR (CDCl3)	δ 139.83 ppm	Carbon of the Isothiocyanate (-NCS) group.[1]
δ 165.28 ppm	C2 carbon (attached to methoxy).	
HRMS (ESI)	m/z 167.0273	[M+H]+ Calculated: 167.0279. [1]

Quality Control Checkpoints

- TLC Monitoring: The ITC is less polar than the amine precursor. Use Hexane:EtOAc (4:1) to monitor the disappearance of the baseline amine spot.
- IR Confirmation: Before running NMR, a quick IR of the crude oil should show the dominant NCS peak. If this peak is weak, desulfurization was incomplete.

Handling, Stability & Safety

Stability Profile

- Hydrolysis: Pyridyl isothiocyanates are moderately sensitive to moisture. They will slowly hydrolyze to the corresponding carbamate or urea in the presence of water/alcohols over time.

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- Storage: Store at -20 °C under an inert atmosphere (Argon/Nitrogen).
- Physical State: With a melting point of ~33 °C, the compound may exist as a supercooled liquid or a solid.[1] If it solidifies, gently warm to 40 °C to transfer as a liquid.

Safety Protocols

- Lachrymator: Isothiocyanates are potent lachrymators (tear-inducing). All operations must be performed in a fume hood.
- Skin Contact: ITCs are electrophilic skin sensitizers. Double-gloving (Nitrile) is mandatory.
- Waste Disposal: Quench excess ITC with an amine solution (e.g., dilute ammonia or ethanolamine) to form the non-toxic thiourea before disposal.

Applications in Drug Discovery[8]

The **4-isothiocyanato-2-methoxypyridine** scaffold is a versatile "warhead" and building block.

- Thiourea Synthesis: Reaction with primary/secondary amines yields pyridyl-thioureas, a common motif in kinase inhibitors (e.g., Sorafenib analogs).
  - Reaction: ITC +

    → Pyridyl-NH-CS-NH-R
- Heterocyclization: Can be used to synthesize thiazoles or thiazinones via cyclization with alpha-halo ketones or similar bidentate nucleophiles.
- Covalent Inhibition: The ITC group can serve as a cysteine-reactive electrophile in covalent drug design, although acrylamides are more common.

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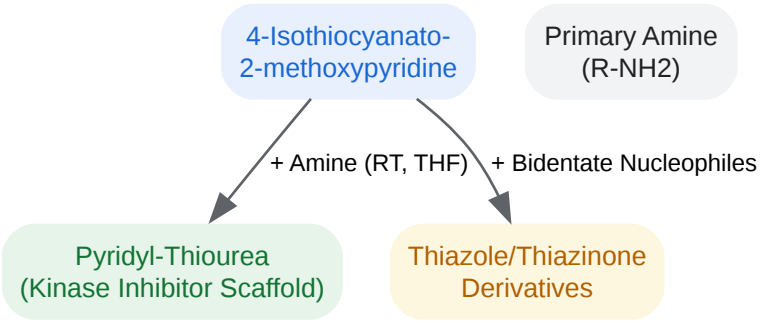

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Figure 2: Downstream applications of the isothiocyanate intermediate.

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